Comparative Guide: Synthetic Routes to 2-(Hydroxymethyl)-D-Leucine

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Compound of Interest

Compound Name:	*D-Leucine, 2-(hydroxymethyl)-*
Cat. No.:	*B13140130*

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Content Type: Technical Benchmarking Guide Subject:

-Hydroxymethyl-D-Leucine (

-HM-D-Leu) Audience: Synthetic Chemists, Process Development Scientists, Peptide Engineers

Executive Summary

The synthesis of 2-(hydroxymethyl)-D-leucine (also known as

-hydroxymethyl-D-leucine) represents a critical challenge in the production of quaternary non-proteinogenic amino acids. These scaffolds are increasingly vital in peptide therapeutics, where the

-disubstitution restricts conformational flexibility (inducing helical structures) and the hydroxymethyl group provides enhanced solubility and hydrogen-bonding capabilities compared to simple

-methyl analogs.

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This guide benchmarks three distinct methodologies for accessing this target, prioritizing stereochemical integrity and scalability.

Feature	Method A: Ni(II) Nucleophilic Glycine Equivalents	Method B: Self-Regeneration of Stereocenters (SRS)	Method C: Chemo-Enzymatic Resolution
Primary Mechanism	Thermodynamic control via Chiral Auxiliary	Steric control via Chiral Template	Kinetic Resolution
Starting Material	Glycine or D-Leucine	D-Leucine	Diethyl acetamidomalonate
Stereocontrol (de)	Excellent (>98%)	High (>95%)	Perfect (>99% ee after resolution)
Scalability	Medium (Stoichiometric metal)	Low-Medium (Cryogenic steps)	High (Industrial preferred)
Cost Profile	High (Auxiliary recovery required)	High (Reagents)	Low (Bulk reagents)

Technical Analysis of Synthetic Routes

Method A: The Belokon Ni(II) Complex Route (The "Gold Standard")

This method utilizes a modular Ni(II) Schiff base complex derived from a chiral auxiliary (typically BPB: (S)-2-[N-(N'-benzylprolyl)amino]benzophenone). It is the preferred route for research-scale synthesis due to its visual self-indication (red crystalline solids) and exceptionally high diastereoselectivity.

Mechanistic Insight

The reaction relies on the formation of a Ni(II) complex that acts as a "masked" glycine or leucine enolate. The chiral environment of the ligand forces the incoming electrophile (formaldehyde) to attack from the least hindered face. Uniquely, this method can be performed under Phase Transfer Catalysis (PTC) or simple base catalysis without cryogenic conditions.

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Critical Decision Point: To synthesize D-analogues, one must either:

- Start with Glycine and use the (R)-BPB auxiliary (inverse of the natural (S)-proline derived auxiliary) to direct the isobutyl and hydroxymethyl groups.
- Start with D-Leucine and (S)-BPB, relying on the thermodynamic equilibration to favor the specific diastereomer during the aldol reaction.

Protocol: D-Leucine to 2-(Hydroxymethyl)-D-Leucine

Note: This protocol assumes starting from the pre-formed Ni(II)-D-Leucine-(S)-BPB complex to ensure "D" configuration retention.

- Complex Formation: React D-Leucine with (S)-BPB and Ni(NO3)2 in methanol/KOH. Isolate the red solid.
- Aldol Reaction:
  - Dissolve Ni-complex (1.0 equiv) in MeOH or DMF.
  - Add Paraformaldehyde (5.0 equiv) and Triethylamine (0.5 equiv).
  - Observation: The reaction is often monitored by TLC; the complex spot will shift significantly.
  - Stir at ambient temperature for 2-4 hours.
- Hydrolysis (Decomplexation):
  - Treat the alkylated complex with 2N HCl in MeOH under reflux.
  - The complex decomposes: The Ni(II) salts are removed, the chiral auxiliary (BPB) precipitates (and is recycled), and the free amino acid remains in the aqueous phase.
- Purification: Ion-exchange chromatography (Dowex 50W) eluting with NH4OH.

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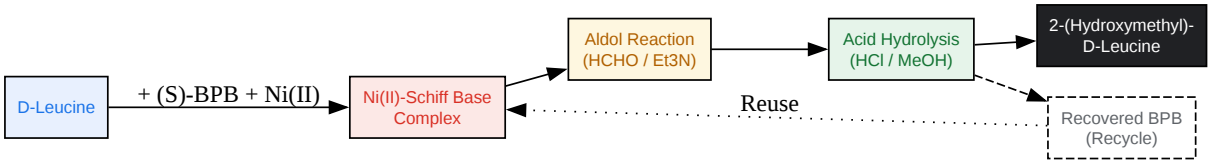


Figure 1: Ni(II) Complex Synthesis Cycle

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Method B: Self-Regeneration of Stereocenters (SRS) – The Seebach Method

This approach is classical for generating quaternary centers from parent amino acids without racemization. It involves creating a temporary ring system (oxazolidinone) that "memorizes" the chirality of the D-Leucine while activating the

-position.

Mechanistic Insight

Condensation of D-Leucine with pivalaldehyde forms a cis-/ trans-oxazolidinone. The cis-isomer is isolated. Formation of the lithium enolate destroys the original stereocenter, but the bulky tert-butyl group on the ring forces the electrophile (formaldehyde) to approach from the opposite face (anti-addition), effectively regenerating the stereocenter with retention of configuration relative to the starting material.

Protocol Highlights

- Imine Formation: D-Leucine + Pivalaldehyde

  Schiff Base.

- Cyclization: Treatment with benzoyl chloride creates the N-benzoyl-2-t-butyl-oxazolidinone.

- Enolization: Cool to -78°C in THF. Add KHMDS or LDA.

- Trapping: Add gaseous Formaldehyde or monomeric HCHO (generated in situ from paraformaldehyde cracking).

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- Deprotection: Harsh acidic hydrolysis (6N HCl, reflux) is required to open the ring and remove the benzoyl group.

Pros: No heavy metals. Cons: Cryogenic conditions (-78°C) are difficult to scale; hydrolysis conditions can degrade sensitive side chains (though Leucine is robust).

Method C: Chemo-Enzymatic Resolution (Industrial Baseline)

When multi-kilogram scale is required and cost is paramount, total synthesis followed by enzymatic resolution is the standard.

Workflow

- Malonate Synthesis: Alkylation of diethyl acetamidomalonate with isobutyl bromide.
- Hydroxymethylation: Base-catalyzed condensation with formaldehyde (Toi-type reaction) often yields the serine-analog intermediate. Note: This step is tricky on the malonate; often the hydroxymethylation is done on a masked precursor.
- Alternate Route: Start with a Serine equivalent, alkylate with isobutyl bromide, then hydrolyze.
- Resolution: The resulting racemic N-acetyl-amino acid is subjected to Acylase I (Aspergillus). The enzyme selectively hydrolyzes the L-isomer (or D-isomer depending on specificity), allowing separation of the free amino acid from the unreacted acetylated antipode.

Comparative Data & Selection Matrix

The following table summarizes experimental expectations based on current literature standards for

-alkylated amino acids.

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Metric	Ni(II) Complex (Method A)	Seebach SRS (Method B)	Enzymatic Resolution (Method C)
Overall Yield	70-85%	40-60%	30-40% (max 50% theoretical)
Diastereomeric Excess (de)	> 98%	> 95%	> 99% (ee)
Reaction Time	2-3 Days	4-5 Days	5-7 Days
Purification Difficulty	Low (Crystallization)	High (Chromatography)	Medium (Extraction)
Green Chemistry Score	Low (Ni waste, solvent)	Medium	High (Biocatalysis)

Decision Logic for Researchers

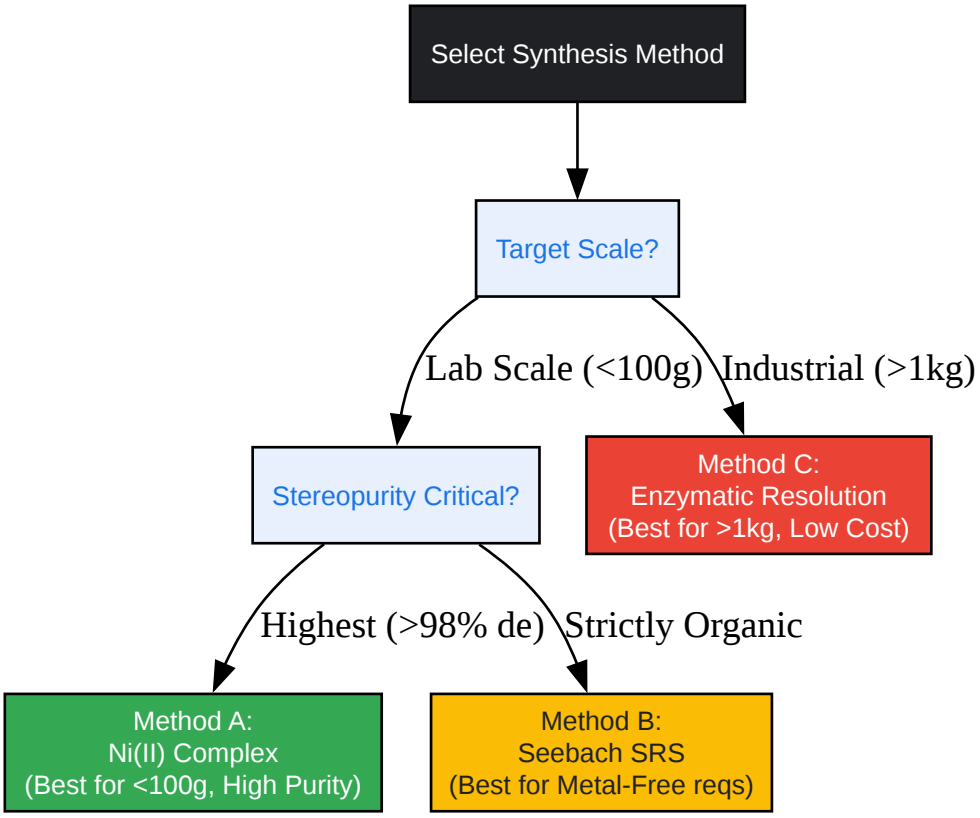


Figure 2: Method Selection Matrix

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References

- Belokon, Y. N., et al. "Synthesis of

  -amino acids via asymmetric phase transfer-catalyzed alkylation of achiral nickel(II) complexes." Journal of the American Chemical Society.

- Seebach, D., et al. "Self-Regeneration of Stereocenters (SRS)—Applications, Limitations, and Abandonment of a Synthetic Principle." Angewandte Chemie International Edition.

- Maruoka, K., & Ooi, T. "Recent Advances in Asymmetric Phase-Transfer Catalysis." Angewandte Chemie.

- Vogt, H., & Bräse, S. "Recent approaches towards the asymmetric synthesis of

  -disubstituted

  -amino acids." Organic & Biomolecular Chemistry.

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